

Addressing skin and eye irritation from 2-(2-ethoxyethoxy)ethyl acetate exposure

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Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethyl acetate

Cat. No.: B089613

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Technical Support Center: 2-(2-Ethoxyethoxy)ethyl Acetate Exposure

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing skin and eye irritation that may arise from exposure to **2-(2-ethoxyethoxy)ethyl acetate**. The following information is presented in a question-and-answer format to directly address specific issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **2-(2-ethoxyethoxy)ethyl acetate** and where is it commonly used in a laboratory setting?

2-(2-ethoxyethoxy)ethyl acetate, also known as diethylene glycol monoethyl ether acetate, is a colorless liquid with a mild, ether-like odor.^[1] In laboratory and industrial settings, it is primarily used as a solvent for various materials, including resins, lacquers, and printing inks.^[1]^[2]

Q2: What are the primary health hazards associated with **2-(2-ethoxyethoxy)ethyl acetate** exposure?

The primary health hazards include skin and eye irritation.^[3]^[4] Inhalation of vapors can also irritate the nose and throat.^[1] High levels of exposure may lead to more severe health effects,

including potential reproductive and developmental toxicity.[3][5]

Q3: What immediate first aid measures should be taken in case of skin or eye contact?

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek medical attention if irritation persists.[6]
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[1] If skin irritation persists, it is advisable to consult a physician.[6]

Q4: What personal protective equipment (PPE) is recommended when handling this chemical?

To minimize exposure, it is essential to use appropriate PPE, including:

- Gloves: Wear solvent-resistant gloves.[1]
- Eye Protection: Use splash-resistant safety goggles or a face shield.[1][7]
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[1]

Q5: Are there established occupational exposure limits for **2-(2-ethoxyethoxy)ethyl acetate**?

Yes, several organizations have established occupational exposure limits. For its related compound, 2-ethoxyethyl acetate, the Occupational Safety and Health Administration (OSHA) has set a permissible exposure limit (PEL) of 100 ppm over an 8-hour work shift.[8] The National Institute for Occupational Safety and Health (NIOSH) recommends a lower exposure limit of 0.5 ppm for a 10-hour work shift.[8] Always consult the specific Safety Data Sheet (SDS) for the most up-to-date exposure limits for **2-(2-ethoxyethoxy)ethyl acetate**.

Troubleshooting Guides

Scenario 1: A researcher experiences redness and itching on their forearm after accidentally spilling a small amount of **2-(2-ethoxyethoxy)ethyl acetate**.

Problem: Mild skin irritation due to direct chemical contact.

Troubleshooting Steps:

- **Immediate Decontamination:** Immediately wash the affected area with copious amounts of soap and water.^[1]
- **Remove Contaminated Items:** Remove any clothing or jewelry that may have come into contact with the chemical.
- **Monitor Symptoms:** Observe the affected area for the next few hours. Mild irritation from **2-(2-ethoxyethoxy)ethyl acetate** is often reversible.^[5]
- **Seek Medical Advice:** If redness, itching, or any other symptoms persist or worsen, seek medical attention.

Scenario 2: A lab technician reports a stinging sensation and watery eyes while working with 2-(2-ethoxyethoxy)ethyl acetate in a poorly ventilated area.

Problem: Eye irritation likely caused by chemical vapors.

Troubleshooting Steps:

- **Move to Fresh Air:** Immediately move to an area with fresh air.
- **Eye Flushing:** Use an eyewash station to flush the eyes with water for at least 15 minutes.^[6]
- **Improve Ventilation:** Ensure all work with this chemical is conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Review PPE Usage:** Confirm that appropriate eye protection, such as splash-resistant goggles, is being used correctly.
- **Medical Evaluation:** If eye irritation persists after flushing, seek prompt medical evaluation.

Quantitative Data on Irritation Potential

While specific quantitative data for **2-(2-ethoxyethoxy)ethyl acetate** is not readily available in the public domain, the following tables illustrate the types of data generated from standard irritation assessment protocols. These serve as a reference for the expected outcomes and data presentation from such studies.

Table 1: In Vivo Skin Irritation Data (Draize Test - Rabbit)

Test Substance	Primary Irritation Index (PII)	Classification	Observations
2-(2-ethoxyethoxy)ethyl acetate	Data not available	Expected to be a mild irritant	Studies on the related compound 2-ethoxyethyl acetate showed very slight erythema in some rabbits at 24 hours, which resolved by 72 hours. [1]

Table 2: In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Model

Test Substance	Exposure Time	Mean Tissue Viability (%) (MTT Assay)	IL-1 α Release (pg/mL)	Classification (based on viability)
2-(2-ethoxyethoxy)ethyl acetate	Data not available	Data not available	Data not available	Data not available
Negative Control	N/A	100%	Baseline	Non-irritant
Positive Control (e.g., SDS)	Variable	<50%	Significantly elevated	Irritant

Table 3: In Vivo Eye Irritation Data (Draize Test - Rabbit)

Test Substance	Observation Time	Corneal Opacity Score (Mean)	Iris Lesion Score (Mean)	Conjunctival Redness Score (Mean)	Chemosis Score (Mean)	Overall Classification
2-(2-ethoxyethoxy)ethyl acetate	24h, 48h, 72h	Data not available	Data not available	Data not available	Data not available	Moderately irritating[4]

Experimental Protocols

In Vivo Acute Dermal Irritation/Corrosion (OECD 404)

This protocol is designed to assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Test Site Preparation:** Approximately 24 hours before the test, the fur on the animal's back is clipped to expose an area of about 6 cm².
- **Application of Test Substance:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the prepared test site and covered with a gauze patch and non-irritating tape.
- **Exposure Period:** The exposure period is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is gently cleaned. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored according to a standardized scale (e.g., Draize scoring system).

- **Classification:** The substance is classified as an irritant or non-irritant based on the severity and reversibility of the observed skin reactions.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This in vitro method uses a three-dimensional human epidermis model to assess skin irritation potential.

Methodology:

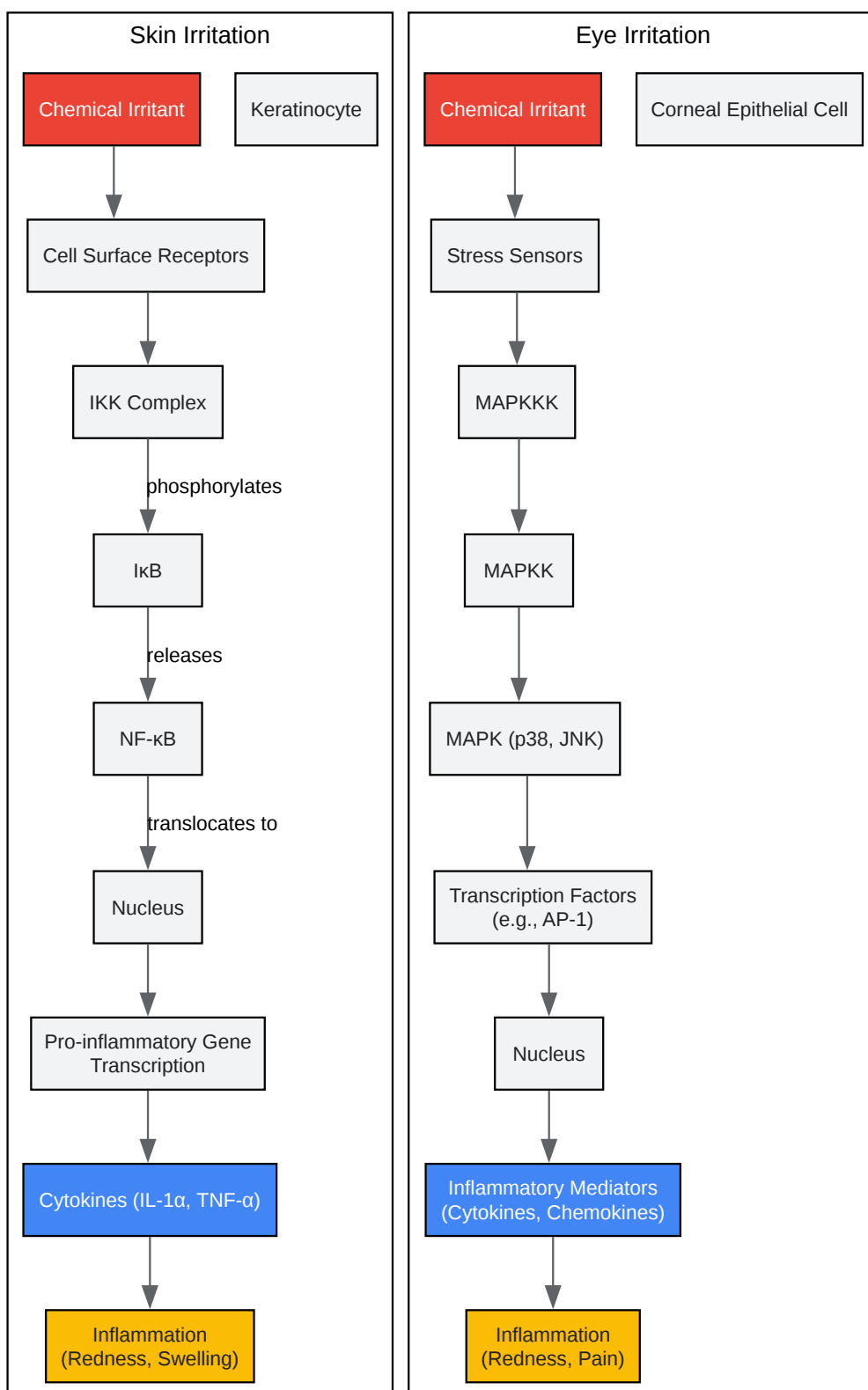
- **Tissue Model:** A commercially available reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) is used.
- **Pre-incubation:** The tissues are pre-incubated in a maintenance medium at 37°C and 5% CO₂.
- **Application of Test Substance:** A precise amount of the test substance is applied topically to the surface of the tissue.
- **Exposure:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes).
- **Post-exposure Incubation:** After exposure, the tissues are rinsed and transferred to a fresh medium for a post-exposure incubation period (e.g., 42 hours).
- **Cell Viability Assessment (MTT Assay):**
 - The tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
 - Viable cells with active mitochondrial dehydrogenases convert the yellow MTT into a purple formazan salt.
 - The formazan is extracted from the tissue using a solvent (e.g., isopropanol).

- The optical density of the extracted formazan is measured using a spectrophotometer, which is proportional to the percentage of viable cells.
- Cytokine Release Analysis (e.g., IL-1 α ELISA):
 - The culture medium from the post-exposure incubation is collected.
 - The concentration of pro-inflammatory cytokines, such as Interleukin-1 alpha (IL-1 α), is quantified using an Enzyme-Linked Immunosorbent Assay (ELISA) kit.
- Classification: A substance is identified as an irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control. Elevated cytokine levels provide further evidence of an inflammatory response.

Signaling Pathways and Experimental Workflows

Signaling Pathways Involved in Skin and Eye Irritation

Chemical irritants can trigger a cascade of intracellular signaling events in keratinocytes (skin) and corneal epithelial cells (eyes), leading to an inflammatory response. Two key pathways involved are the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

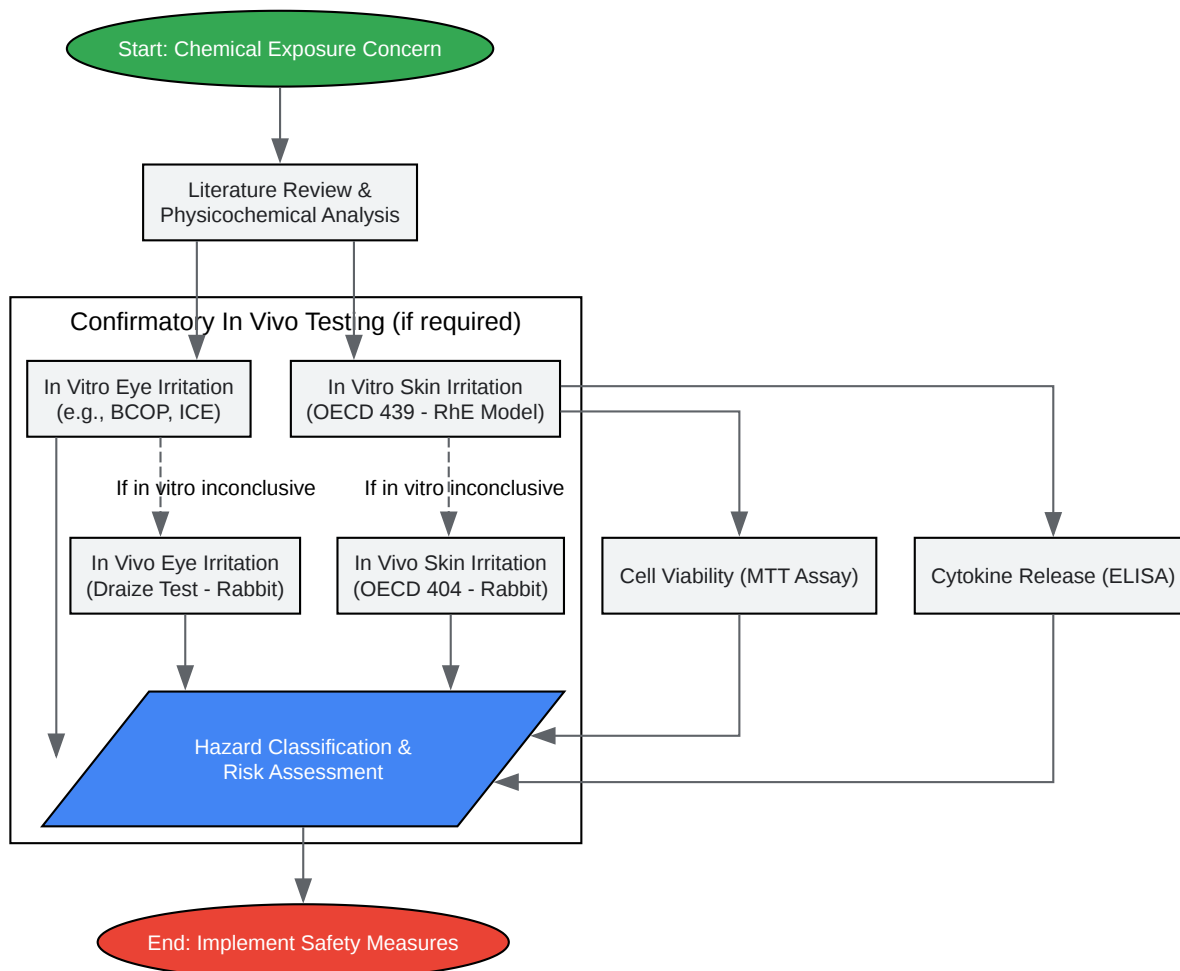


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Caption: Simplified NF-κB and MAPK signaling pathways in skin and eye irritation.

General Experimental Workflow for Irritation Assessment

The following diagram outlines a logical workflow for assessing the skin and eye irritation potential of a chemical like **2-(2-ethoxyethoxy)ethyl acetate**.



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Caption: General workflow for skin and eye irritation assessment.

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